

Physical properties of (R)-2,3-Dihydroxypropanal-d4

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Compound of Interest

Compound Name: (R)-2,3-Dihydroxypropanal-d4

Cat. No.: B583808

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An In-depth Technical Guide on the Physical Properties of (R)-2,3-Dihydroxypropanal-d4

This technical guide provides a comprehensive overview of the known physical properties of **(R)-2,3-Dihydroxypropanal-d4** and its non-deuterated isotopologue, (R)-2,3-Dihydroxypropanal. Given the limited availability of specific experimental data for the deuterated compound, this guide also furnishes detailed, generalized experimental protocols for the determination of its key physical characteristics. This document is intended for researchers, scientists, and professionals in the field of drug development and metabolic research who utilize isotopically labeled compounds.

Data Presentation: Physical Properties

The following tables summarize the available quantitative data for (R)-2,3-Dihydroxypropanal and its deuterated form. It is important to note that while the physical properties of **(R)-2,3-Dihydroxypropanal-d4** are expected to be very similar to its non-deuterated counterpart, slight variations in melting point, boiling point, and density can occur due to the increased mass of deuterium.

Table 1: Physical Properties of (R)-2,3-Dihydroxypropanal

Property	Value	Source(s)
CAS Number	453-17-8	[1][2]
Chemical Formula	C ₃ H ₆ O ₃	[1][3]
Molecular Weight	90.08 g/mol	[1][3]
Appearance	Orange, viscous liquid or colorless solid	[3][4]
Melting Point	127-129 °C	[1]
145 °C	[5][6]	
Boiling Point	123-126 °C at 10 mmHg	[1]
228 °C	[3]	
Density	1.272 g/cm ³ (Predicted)	[1]
1.455 g/mL	[6]	
Solubility in Water	Very soluble	[3][4]

Table 2: Physical Properties of **(R)-2,3-Dihydroxypropanal-d4**

Property	Value	Source(s)
CAS Number	478529-60-1	[7]
Chemical Formula	C ₃ H ₂ D ₄ O ₃	[8]
Molecular Weight	94.10 g/mol	[8]
Melting Point	No experimental data available.	
Boiling Point	No experimental data available.	
Density	No experimental data available.	
Solubility	No experimental data available, but expected to be highly soluble in water.	[4]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the primary physical properties of **(R)-2,3-Dihydroxypropanal-d4**. These are generalized protocols adaptable for small organic molecules.

Determination of Melting Point

This protocol describes the determination of the melting point range of a solid compound using a capillary melting point apparatus.

- Apparatus:
 - Melting point apparatus (e.g., DigiMelt, Mel-Temp)
 - Capillary tubes (sealed at one end)
 - Mortar and pestle

- Spatula
- Procedure:
 - Ensure the sample of **(R)-2,3-Dihydroxypropanal-d4** is crystalline and dry. If necessary, grind the sample to a fine powder using a clean, dry mortar and pestle.
 - Press the open end of a capillary tube into the powdered sample to collect a small amount of the compound.
 - Tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom of the tube. The packed sample should be 2-3 mm in height.[\[9\]](#)
 - Place the capillary tube into the heating block of the melting point apparatus.
 - For an unknown melting point, first perform a rapid determination by heating at a rate of 10-20 °C per minute to find an approximate melting range.[\[10\]](#)
 - Allow the apparatus to cool to at least 20 °C below the approximate melting point.
 - Prepare a new sample and heat at a slow rate, approximately 1-2 °C per minute, through the expected melting range.[\[11\]](#)
 - Record the temperature at which the first liquid droplet is observed (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[\[9\]](#)
 - Repeat the measurement with a fresh sample to ensure accuracy and reproducibility.

Determination of Boiling Point (Microscale Method)

This protocol is suitable for determining the boiling point of small quantities of a liquid sample using a Thiele tube.

- Apparatus:
 - Thiele tube

- Thermometer
- Small test tube (e.g., 6x50 mm culture tube)
- Capillary tube (sealed at one end)
- Rubber band or wire to attach the test tube to the thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- Mineral oil
- Procedure:
 - Fill the Thiele tube with mineral oil to a level above the top of the side arm.
 - Add approximately 0.5 mL of liquid **(R)-2,3-Dihydroxypropanal-d4** to the small test tube.
 - Place a capillary tube, with its sealed end up, into the test tube containing the sample.
 - Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.
 - Clamp the thermometer so that the sample is immersed in the mineral oil in the Thiele tube.
 - Gently heat the side arm of the Thiele tube.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Continue heating until a rapid and continuous stream of bubbles is observed.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

- Record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Determination of Density

This protocol describes the determination of the density of a liquid sample using a pycnometer.

- Apparatus:
 - Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
 - Analytical balance (accurate to ± 0.0001 g)
 - Constant temperature water bath
 - Syringe or pipette
- Procedure:
 - Clean and dry the pycnometer thoroughly.
 - Weigh the empty, dry pycnometer on an analytical balance and record its mass (m_1).
 - Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20 °C or 25 °C) until it reaches thermal equilibrium.
 - Ensure the pycnometer is completely full, with a small amount of water exiting the capillary in the stopper. Dry the outside of the pycnometer carefully.
 - Weigh the water-filled pycnometer and record its mass (m_2).
 - Empty and dry the pycnometer completely.
 - Fill the pycnometer with the **(R)-2,3-Dihydroxypropanal-d4** sample and repeat the thermal equilibration in the water bath.
 - Dry the outside and weigh the sample-filled pycnometer, recording its mass (m_3).

- Calculate the density of the sample using the following formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the known density of water at the experimental temperature.

Determination of Solubility (Shake-Flask Method)

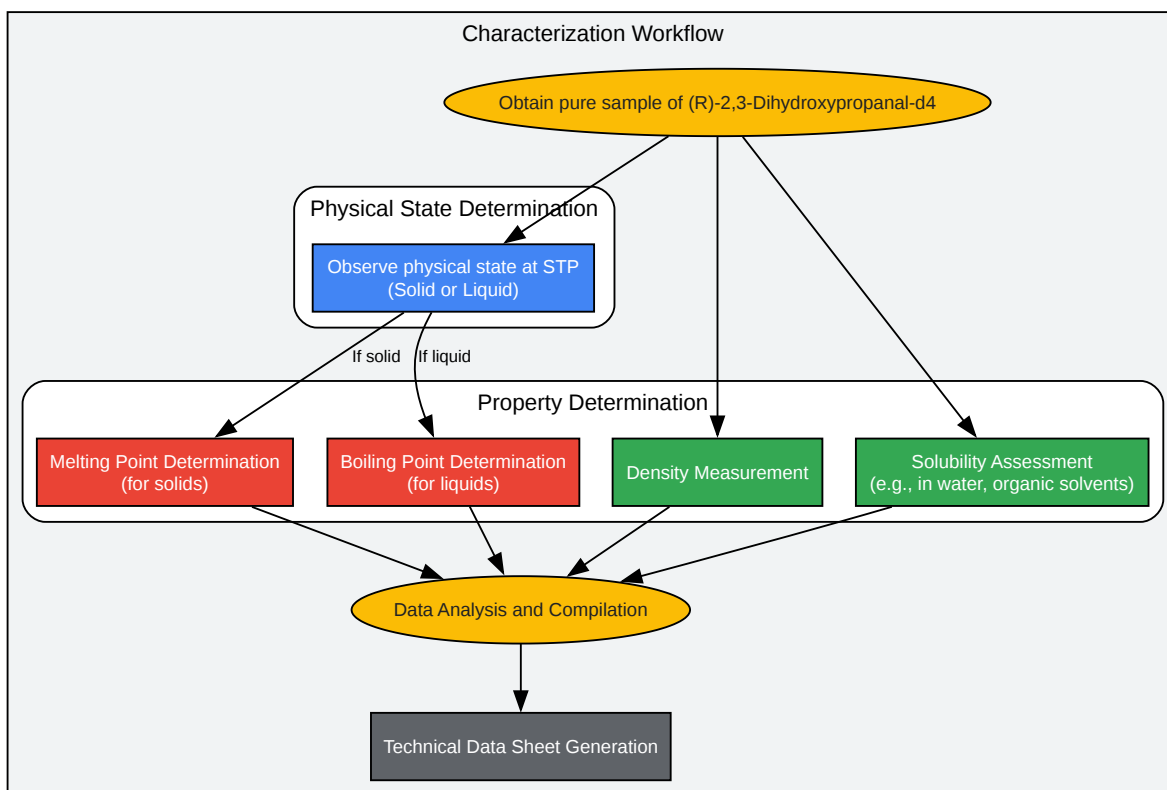
This protocol outlines the standard shake-flask method for determining the equilibrium solubility of a compound in a given solvent (e.g., water).

- Apparatus:
 - Vials with screw caps
 - Orbital shaker or rotator
 - Constant temperature incubator or water bath
 - Analytical balance
 - Centrifuge
 - Analytical instrumentation for quantification (e.g., HPLC, GC-MS)
- Procedure:
 - Add an excess amount of solid **(R)-2,3-Dihydroxypropanal-d4** to a vial containing a known volume of the solvent (e.g., water). The excess solid is necessary to ensure that a saturated solution is formed.
 - Seal the vial and place it in an orbital shaker within a constant temperature incubator (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to reach equilibrium. This can take from 24 to 72 hours. A preliminary experiment can determine the time to reach equilibrium.
 - After agitation, allow the vials to stand undisturbed at the same constant temperature to allow the excess solid to sediment.

- To separate the undissolved solid, centrifuge the samples at a high speed.
- Carefully withdraw an aliquot of the clear supernatant.
- Dilute the aliquot with a suitable solvent and analyze the concentration of the dissolved compound using a validated analytical method (e.g., HPLC).
- The measured concentration represents the equilibrium solubility of the compound at that temperature.

Mandatory Visualization

The following diagram illustrates a general workflow for the characterization of the physical properties of a chemical compound like **(R)-2,3-Dihydroxypropanal-d4**.



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